

TCO-PEG2-acid: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: TCO-PEG2-acid

Cat. No.: B8115149

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **TCO-PEG2-acid**, a bifunctional linker critical in bioconjugation and drug development. Understanding the inherent reactivity and degradation pathways of this reagent is paramount for ensuring experimental success and the development of robust therapeutic and diagnostic agents.

Core Concepts: Structure and Reactivity

TCO-PEG2-acid, or trans-cyclooctene-PEG2-acid, is a molecule comprised of three key functional components:

- **trans-cyclooctene (TCO):** A strained alkene that serves as a highly reactive dienophile in inverse-electron-demand Diels-Alder (IEDDA) cycloaddition reactions with tetrazines. This "click chemistry" reaction is known for its rapid kinetics and high specificity, enabling efficient bioconjugation in complex biological media.
- **Polyethylene Glycol (PEG) Spacer:** A two-unit PEG linker (PEG2) that enhances the hydrophilic properties of the molecule, increasing its solubility in aqueous solutions.^{[1][2][3]}
- **Carboxylic Acid:** A terminal functional group that can be readily conjugated to primary amines through the formation of a stable amide bond, typically facilitated by activating agents like EDC (1-ethyl-3-(3-dimethylaminopropyl)carbodiimide).^{[1][2]}

The unique combination of these functionalities makes **TCO-PEG2-acid** a versatile tool for linking a TCO moiety to proteins, antibodies, or other amine-containing biomolecules.

Stability Profile and Degradation Pathway

The primary stability concern for **TCO-PEG2-acid** lies in the inherent strain of the trans-cyclooctene ring. This strain is the driving force behind its high reactivity with tetrazines but also renders it susceptible to isomerization to its more stable, unreactive cis-cyclooctene (CCO) form. This isomerization is an irreversible process that results in the loss of "click" reactivity.

Key Factors Influencing Stability:

- **Temperature:** Elevated temperatures accelerate the rate of isomerization from TCO to CCO.
- **Long-term Storage:** Over time, even at recommended storage temperatures, the TCO group will gradually convert to the CCO isomer.

Due to this inherent instability, **TCO-PEG2-acid** and other TCO-containing compounds are not recommended for long-term storage.

Quantitative Data Summary

The following tables summarize the key specifications and storage recommendations for **TCO-PEG2-acid** based on information from various suppliers.

Table 1: Chemical and Physical Properties

Property	Value	Source
Chemical Formula	C16H27NO6	
Molecular Weight	329.4 g/mol	
CAS Number	2250217-31-1	
Purity	Typically ≥95% or ≥98%	
Solubility	DMSO, DCM, DMF, Water (enhanced by PEG)	

Table 2: Recommended Storage and Handling

Condition	Recommendation	Source
Storage Temperature	-20°C	
Long-Term Storage	Not Recommended	
Shipping Condition	Typically Ambient Temperature	
In Solvent	-80°C for up to 1 year (for a related compound)	

Experimental Protocols

While specific, detailed experimental protocols for stability testing of **TCO-PEG2-acid** are not readily available in the public domain and are often proprietary to the manufacturer, a general workflow for assessing the stability of TCO reagents can be outlined.

Protocol: Assessing **TCO-PEG2-acid** Stability via NMR Spectroscopy

Objective: To monitor the isomerization of **TCO-PEG2-acid** to its CCO form over time under specific storage conditions.

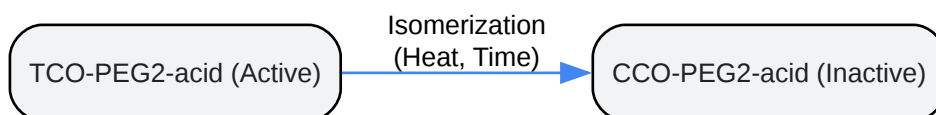
Methodology:

- Sample Preparation:
 - Prepare a stock solution of **TCO-PEG2-acid** in a deuterated solvent (e.g., DMSO-d6) at a known concentration.
 - Aliquot the solution into multiple NMR tubes.
- Initial Analysis (Time = 0):
 - Acquire a baseline ¹H NMR spectrum of a freshly prepared sample.
 - Identify the characteristic peaks corresponding to the trans-cyclooctene protons.

- Incubation:
 - Store the NMR tubes under the desired experimental conditions (e.g., -20°C, 4°C, room temperature).
- Time-Point Analysis:
 - At regular intervals (e.g., 1 week, 1 month, 3 months), acquire a ^1H NMR spectrum from one of the stored tubes.
 - Integrate the signals corresponding to the TCO and CCO isomers. The appearance of new signals or changes in the integration of existing signals will indicate isomerization.
- Data Analysis:
 - Calculate the percentage of the remaining active TCO isomer at each time point relative to the initial measurement.
 - Plot the percentage of active TCO as a function of time to determine the rate of degradation under the tested conditions.

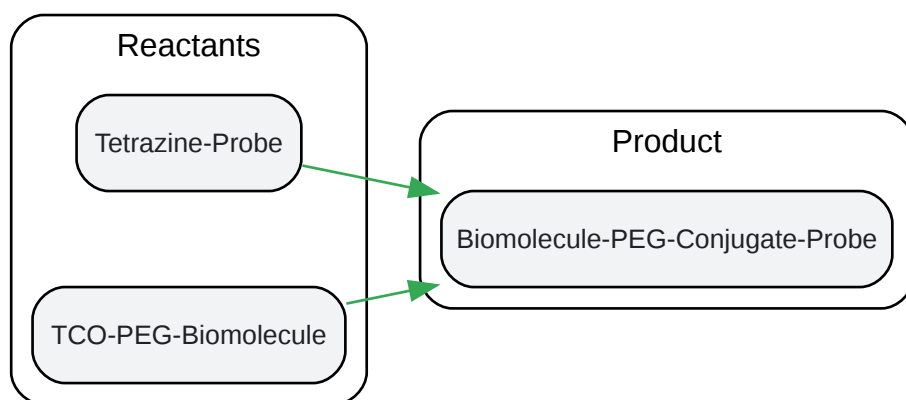
Visualizations

The following diagrams illustrate the key chemical transformations and a typical experimental workflow involving **TCO-PEG2-acid**.



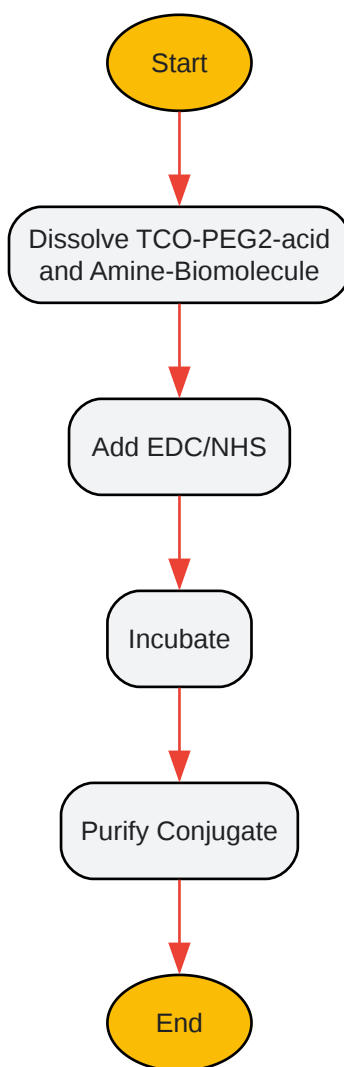
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Caption: Isomerization of reactive TCO to inactive CCO.



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Caption: Inverse-electron-demand Diels-Alder (IEDDA) reaction.



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Caption: A typical workflow for amide coupling.

Conclusion

The utility of **TCO-PEG2-acid** as a bifunctional linker is undeniable, however, its effectiveness is intrinsically linked to its stability. The primary degradation pathway, isomerization of the TCO group, is accelerated by time and elevated temperatures. Therefore, for optimal performance and reproducible results, it is imperative to adhere to the recommended storage condition of -20°C and to minimize the duration of storage. For applications requiring long-term stability, researchers should consider alternative bioorthogonal chemistries or ensure rigorous quality control of their TCO-containing reagents prior to use.

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References

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